

An In-depth Technical Guide to 6,8-Dioxononanoic Acid

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Compound of Interest

Compound Name: 6,8-Dioxononanoic acid

Cat. No.: B15375930

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **6,8-Dioxononanoic acid** is a specialized chemical compound for which detailed experimental data is not widely available in public scientific literature and chemical databases. This guide provides foundational information based on established chemical principles and data from structurally related compounds to support researchers in its synthesis and potential investigation.

Introduction

6,8-Dioxononanoic acid is a dicarbonyl compound containing a nine-carbon chain with a terminal carboxylic acid. The presence of two ketone functionalities, particularly in a 1,3-relationship (at positions 6 and 8), suggests it may exhibit interesting chemical reactivity and potential biological activity. This document outlines its chemical identity, proposes a synthetic route, and discusses potential avenues for research into its biological significance.

Chemical Identification and Properties

While a specific CAS number for **6,8-dioxononanoic acid** is not indexed in major chemical databases, its IUPAC name is systematically derived from its structure.

IUPAC Name: **6,8-dioxononanoic acid**

Below is a table summarizing the predicted physicochemical properties of **6,8-dioxononanoic acid**. These values are calculated based on its chemical structure and provide a useful starting point for experimental design.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₄	Calculated
Molecular Weight	186.20 g/mol	Calculated
XLogP3	0.3	Calculated
Hydrogen Bond Donor Count	1	Calculated
Hydrogen Bond Acceptor Count	4	Calculated
Rotatable Bond Count	7	Calculated
Exact Mass	186.089209 g/mol	Calculated
Monoisotopic Mass	186.089209 g/mol	Calculated
Topological Polar Surface Area	71.1 Å ²	Calculated
Heavy Atom Count	13	Calculated
Complexity	235	Calculated

Proposed Synthesis: Experimental Protocol

The synthesis of a β -dicarbonyl compound such as **6,8-dioxononanoic acid** can be approached through a Claisen condensation reaction. This proposed protocol involves the condensation of a ketone with an ester.

Objective: To synthesize **6,8-dioxononanoic acid** via Claisen condensation.

Materials:

- Methyl 6-oxohexanoate
- Acetone

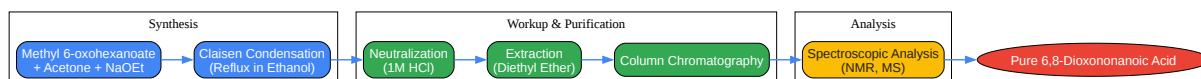
- Sodium ethoxide (NaOEt)
- Anhydrous ethanol
- Diethyl ether
- Hydrochloric acid (1 M)
- Sodium sulfate (anhydrous)
- Standard laboratory glassware and equipment for reflux, extraction, and purification.

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, dissolve sodium ethoxide (1.1 equivalents) in anhydrous ethanol under a nitrogen atmosphere.
- **Addition of Reactants:** To the stirred solution, add methyl 6-oxohexanoate (1 equivalent) dropwise via the dropping funnel. After the addition is complete, add acetone (1.5 equivalents) dropwise.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and pour it into a beaker containing ice-cold 1 M hydrochloric acid to neutralize the base and precipitate the product.
- **Extraction:** Extract the aqueous mixture with diethyl ether (3 x 50 mL). Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter. Remove the solvent under reduced pressure to yield the crude product.
- **Final Purification:** The crude product can be further purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **6,8-dioxononanoic acid**.

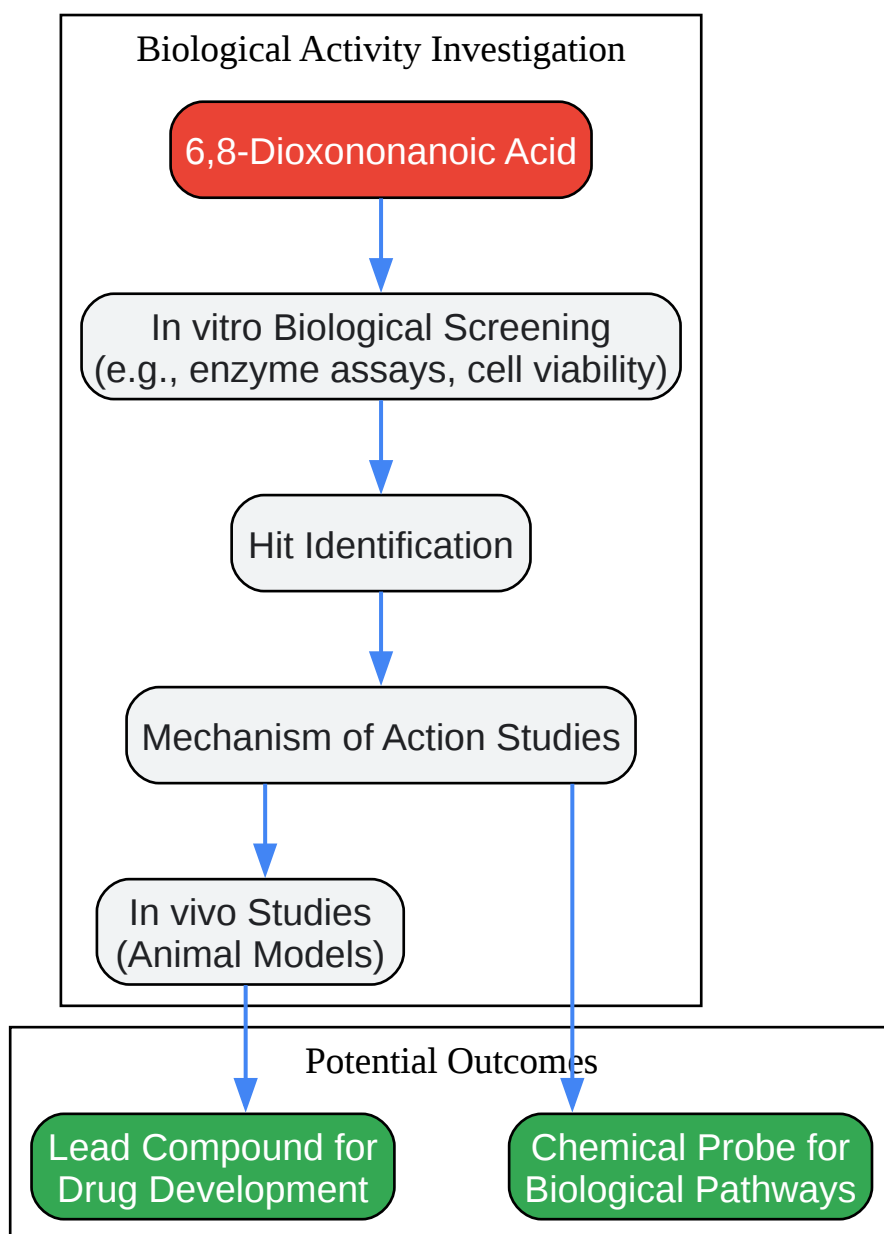
- Characterization: Confirm the structure of the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Diagrams



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Caption: Proposed workflow for the synthesis and purification of **6,8-dioxononanoic acid**.



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Caption: Logical workflow for investigating the biological activity of a novel compound.

Potential Biological Activities and Research Directions

While no specific biological activities have been documented for **6,8-dioxononanoic acid**, the presence of the dicarbonyl and carboxylic acid moieties suggests several avenues for

investigation.

- **Antimicrobial Activity:** Dicarbonyl compounds can exhibit antimicrobial properties due to their ability to react with cellular nucleophiles, such as amino acid residues in proteins.
- **Enzyme Inhibition:** The structure may allow it to act as a competitive or non-competitive inhibitor for various enzymes, particularly those involved in metabolic pathways.
- **Precursor for Heterocyclic Synthesis:** Dicarbonyl compounds are valuable precursors for the synthesis of various heterocyclic compounds, which are a cornerstone of many pharmaceuticals.

Researchers are encouraged to perform initial in vitro screening assays to explore the potential of **6,8-dioxononanoic acid** in areas such as cancer cell viability, antimicrobial efficacy, and enzyme inhibition. Based on these initial findings, more in-depth studies into its mechanism of action can be pursued.

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